

An In-depth Technical Guide to the Physical Properties of Tetrabutylgermane

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Compound of Interest

Compound Name: Tetrabutylgermane

Cat. No.: B085935

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the known physical properties of **Tetrabutylgermane** (C₁₆H₃₆Ge). The information is compiled from various chemical data sources to offer a detailed resource for laboratory and research applications. This document presents quantitative data in a structured format, outlines general experimental protocols for property determination, and includes a logical workflow for its synthesis and purification.

Quantitative Physical Properties

The physical properties of **Tetrabutylgermane** are summarized in the table below. It is important to note that minor variations in reported values exist across different suppliers and databases, which may be attributed to measurement conditions or sample purity.

Property	Value	Source(s)
Molecular Formula	C ₁₆ H ₃₆ Ge	[1]
Molecular Weight	301.094 g/mol	[1]
Appearance	Colorless liquid	[1]
Boiling Point	130-133 °C at 5 mmHg	[1]
Melting Point	Not available (N/A)	[1]
Density	0.929-0.934 g/cm ³	[1]
0.934 g/mL	[2]	
Refractive Index	n ₂₀ /D 1.455	[1]
1.457	[2]	
Flash Point	113 °C	[1]
Solubility in Water	Not available (N/A); expected to be very low	[1]
Dielectric Constant	2.33	[2]

Note on Melting Point: The absence of a reported melting point in chemical literature and supplier data sheets strongly suggests that the melting point of **Tetrabutylgermane** is below standard room temperature, and it exists as a liquid under normal laboratory conditions.[1]

Experimental Protocols

Detailed experimental protocols for the determination of physical properties for **Tetrabutylgermane** are not readily available in the public domain. However, standard analytical methods, as described below, would be employed.

Determination of Boiling Point (Reduced Pressure)

The boiling point of high-boiling liquids like **Tetrabutylgermane** is often determined under reduced pressure to prevent decomposition and allow for distillation at a lower temperature.

Objective: To determine the boiling point of **Tetrabutylgermane** at a specific sub-atmospheric pressure.

Apparatus:

- Short-path distillation apparatus
- Round-bottom flask
- Heating mantle with stirrer
- Thermometer
- Manometer
- Vacuum pump with a cold trap

Procedure:

- A sample of **Tetrabutylgermane** is placed in the round-bottom flask with boiling chips or a magnetic stir bar.
- The distillation apparatus is assembled, ensuring all joints are properly sealed.
- The system is connected to a vacuum pump, and the pressure is lowered to the desired level (e.g., 5 mmHg) as measured by the manometer.
- The sample is heated gently while stirring.
- The temperature is recorded when the liquid is boiling, and a steady condensation-vaporization equilibrium is observed in the distillation head. This temperature is the boiling point at the recorded pressure.

Determination of Density

Objective: To determine the mass per unit volume of **Tetrabutylgermane**.

Apparatus:

- Pycnometer (specific gravity bottle) of a known volume
- Analytical balance
- Temperature-controlled water bath

Procedure:

- The empty pycnometer is cleaned, dried, and its mass is accurately measured.
- The pycnometer is filled with **Tetrabutylgermane**, avoiding air bubbles.
- The filled pycnometer is placed in a temperature-controlled water bath (e.g., at 20°C) until it reaches thermal equilibrium.
- The volume is adjusted precisely to the pycnometer's calibration mark.
- The exterior of the pycnometer is cleaned and dried, and its total mass is measured.
- The mass of the **Tetrabutylgermane** is calculated by subtracting the mass of the empty pycnometer.
- The density is calculated by dividing the mass of the sample by the known volume of the pycnometer.

Solubility Profile

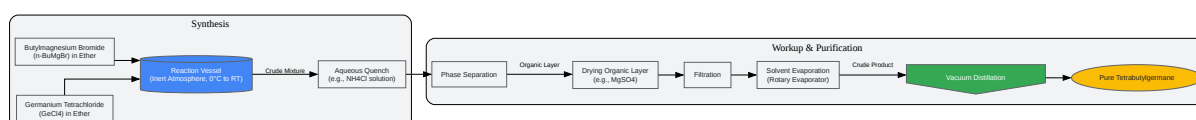
Quantitative solubility data for **Tetrabutylgermane** in various organic solvents is not extensively published. However, based on its chemical structure—a central germanium atom with four nonpolar butyl chains—its solubility can be qualitatively predicted based on the "like dissolves like" principle.

- Water: Expected to be virtually insoluble due to its nonpolar nature.
- Nonpolar Organic Solvents: Expected to be miscible or highly soluble in solvents such as alkanes (e.g., hexane, heptane), aromatic hydrocarbons (e.g., toluene, benzene), and ethers (e.g., diethyl ether, tetrahydrofuran).^[3]

- Polar Organic Solvents: Solubility is expected to be lower in polar solvents like alcohols (e.g., ethanol, methanol) and negligible in highly polar solvents like dimethyl sulfoxide (DMSO).

Logical Workflow: Synthesis and Purification

While a specific, detailed protocol for the synthesis of **Tetrabutylgermane** was not found in the search results, a general and common method for preparing tetraalkylgermanes involves the reaction of germanium tetrachloride with a Grignard reagent. The following diagram illustrates a logical workflow for such a synthesis and subsequent purification.



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